

Folenox (Isolongifolene Epoxide): A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Folenox*

Cat. No.: *B16111289*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Folenox, chemically known as isolongifolene epoxide, is a sesquiterpenoid derivative primarily recognized for its applications in the fragrance industry. This document provides a comprehensive technical overview of its chemical structure, properties, and synthesis. Notably, a thorough review of publicly available scientific literature reveals a significant lack of data pertaining to its biological activity, mechanism of action, or any involvement in cellular signaling pathways. Therefore, this guide focuses on the well-documented chemical aspects of **Folenox** and addresses the current information gap in the context of life sciences and drug development.

Chemical Structure and Properties

Folenox is a tricyclic epoxide with the systematic IUPAC name (1aR,4aR,7S,8aS)-Octahydro-4,4,8,8-tetramethyl-4a,7-methano-4aH-naphth[1,8a-b]oxirene. Its chemical structure is characterized by a strained oxirane ring fused to the isolongifolene backbone.

Table 1: Physicochemical Properties of **Folenox**

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₂₄ O	[1]
Molecular Weight	220.35 g/mol	
CAS Number	26619-69-2	[1][2]
Appearance	Colorless to pale yellow liquid	[3]
Density	1.04 g/cm ³	
Boiling Point	259.2 °C at 760 mmHg	[1][4]
Flash Point	94.6 °C	[1][4]
Solubility	Soluble in alcohol; Insoluble in water	[3]
logP (o/w)	3.77030	[1]

Synthesis of Folenox (Isolongifolene Epoxide)

Folenox is synthetically derived from isolongifolene, a sesquiterpene hydrocarbon. The primary method for its synthesis is the epoxidation of the double bond in the isolongifolene structure.

General Experimental Protocol: Epoxidation of Isolongifolene

The following is a generalized protocol for the synthesis of **Folenox**, based on common epoxidation reactions. Specific conditions and reagents may vary based on the desired yield and purity.

Materials:

- Isolongifolene
- An epoxidizing agent (e.g., peracetic acid, meta-chloroperoxybenzoic acid (m-CPBA), or hydrogen peroxide in the presence of a catalyst)
- A suitable solvent (e.g., dichloromethane, chloroform)

- Sodium bicarbonate solution (for quenching)
- Anhydrous magnesium sulfate (for drying)
- Silica gel for column chromatography (for purification)

Procedure:

- Dissolve isolongifolene in a suitable solvent in a round-bottom flask equipped with a magnetic stirrer and under a controlled atmosphere (e.g., nitrogen).
- Cool the reaction mixture in an ice bath.
- Slowly add the epoxidizing agent to the stirred solution. The reaction is typically exothermic and should be monitored.
- Allow the reaction to proceed at a controlled temperature (e.g., 0 °C to room temperature) for a specified time, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated solution of sodium bicarbonate.
- Separate the organic layer and wash it sequentially with sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate and filter.
- Remove the solvent under reduced pressure to obtain the crude product.
- Purify the crude **Folenox** using column chromatography on silica gel with an appropriate eluent system (e.g., a hexane/ethyl acetate gradient).
- Characterize the purified **Folenox** using analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **Folenox**.

Analytical Characterization

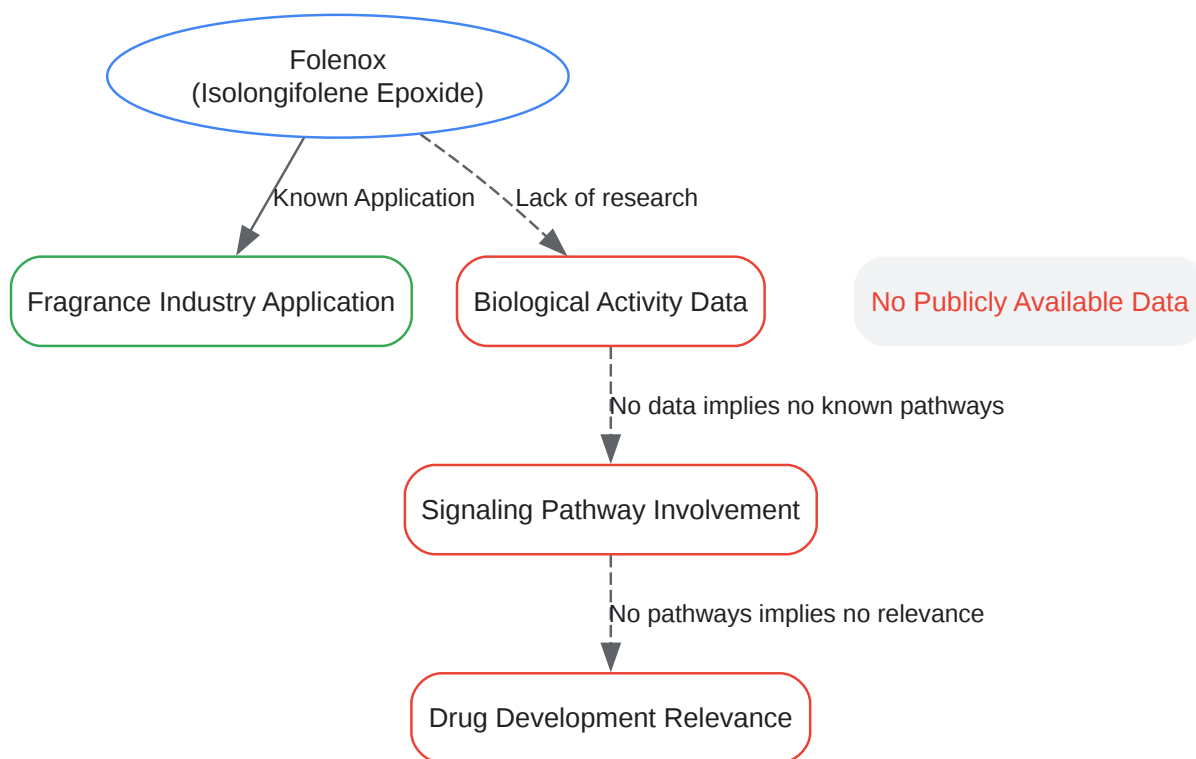
The identity and purity of **Folenox** are typically confirmed using standard analytical techniques.

- Gas Chromatography-Mass Spectrometry (GC-MS): This technique is used to determine the purity of the compound and to confirm its molecular weight from the mass spectrum of the parent ion.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are essential for elucidating the detailed chemical structure of **Folenox**, confirming the presence of the epoxide ring and the overall carbon skeleton.

Biological Activity and Signaling Pathways: A Noteworthy Absence of Data

A comprehensive search of scientific databases and literature reveals a conspicuous absence of information regarding the biological activity of **Folenox**. There are no published studies that investigate its mechanism of action, its interaction with biological targets, or its effects on cellular signaling pathways.

This lack of data suggests that **Folenox** has not been a subject of investigation in the fields of pharmacology, toxicology, or drug development. Its primary and seemingly exclusive application is within the fragrance industry, where it is valued for its olfactory properties.



[Click to download full resolution via product page](#)

Caption: Logical relationship of **Folenox**'s known applications and data gaps.

Conclusion

Folenox (isolongifolene epoxide) is a well-characterized compound from a chemical standpoint, with established methods for its synthesis and analysis. Its utility is firmly established in the fragrance industry. However, for researchers, scientists, and professionals in drug development, it is crucial to recognize that there is currently no scientific evidence to suggest any pharmacological or biological activity. The absence of data on its mechanism of action and interaction with signaling pathways makes it an uncharted territory for life science applications. Future research could potentially explore the biological effects of **Folenox**, but as it stands, it remains solely a compound of interest for its olfactory properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. sphinxsai.com \[sphinxsai.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. EP1644305B1 - Catalytic process for the preparation of isolongifolene - Google Patents \[patents.google.com\]](#)
- To cite this document: BenchChem. [Folenox (Isolongifolene Epoxide): A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b16111289/docs#folenox-isolongifolene-epoxide-a-technical-guide\]](https://www.benchchem.com/product/b16111289/docs#folenox-isolongifolene-epoxide-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check